

Technical Support Center: Cornforth Reagent (Pyridinium Dichromate)

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Compound of Interest

Compound Name: Cornforth reagent

Cat. No.: B7777805

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Welcome to the technical support center for the **Cornforth reagent**, also known as Pyridinium Dichromate (PDC). This guide provides troubleshooting advice and answers to frequently asked questions regarding its use, with a special focus on solubility issues encountered by researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

Q1: What is the Cornforth reagent and what are its common applications?

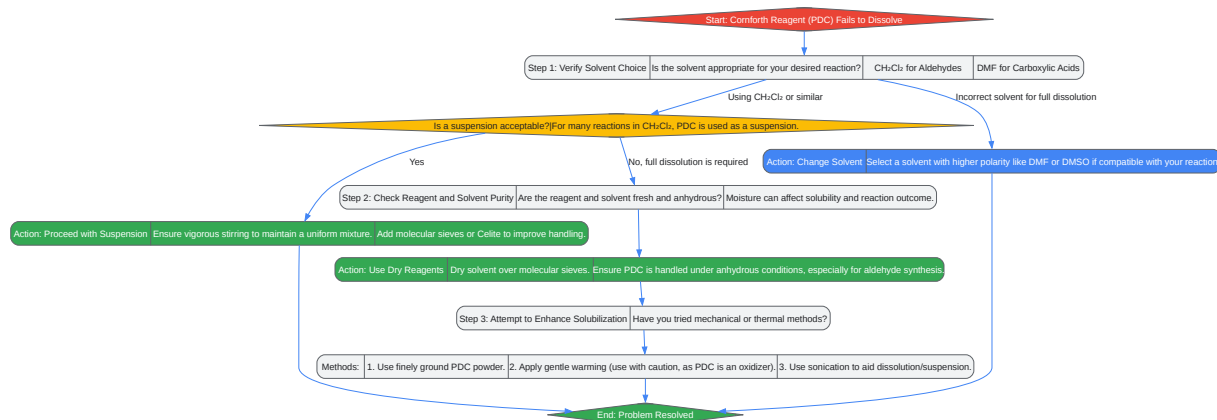
The **Cornforth reagent**, or Pyridinium Dichromate (PDC), is a strong yet selective oxidizing agent used in organic synthesis.^[1] Its primary applications include the oxidation of primary alcohols to aldehydes and secondary alcohols to ketones.^{[2][3]} It is considered less acidic than other chromium-based oxidants like Pyridinium Chlorochromate (PCC), making it suitable for reactions involving acid-sensitive substrates.^{[4][5]}

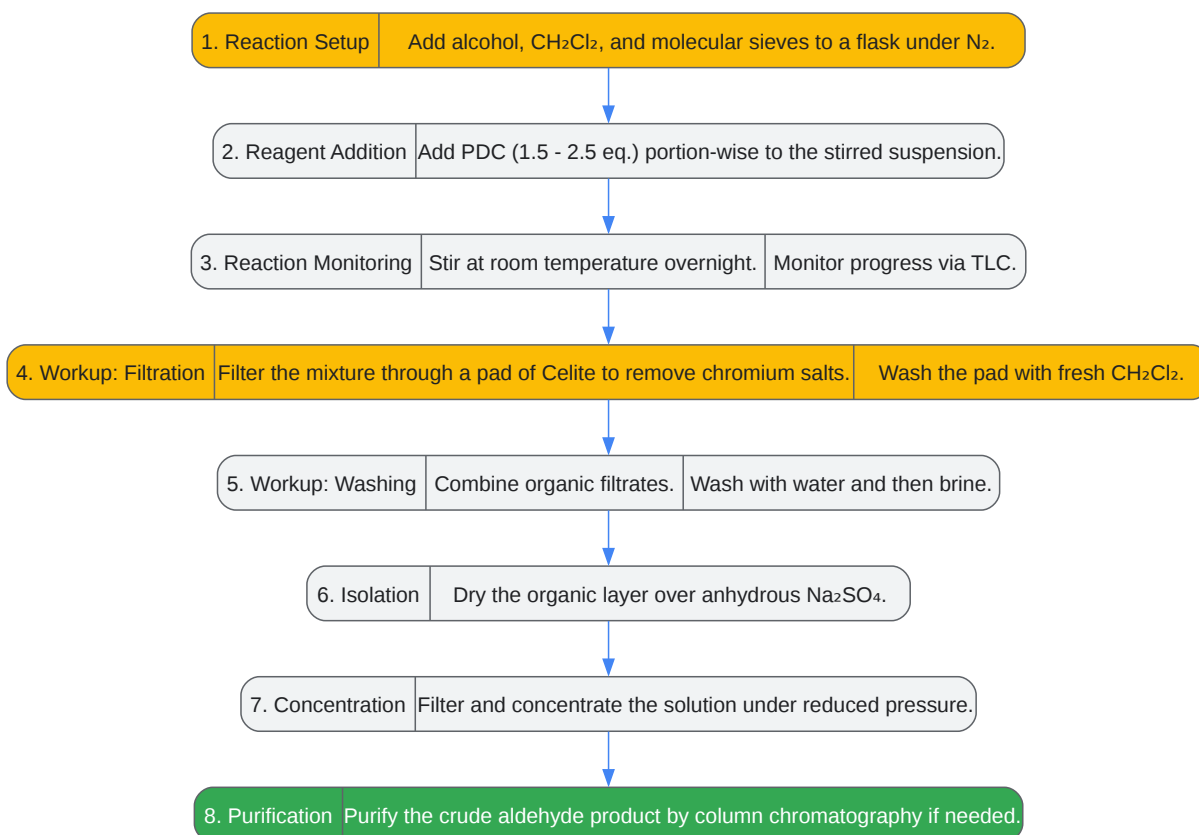
Q2: I'm having trouble dissolving the Cornforth reagent in my organic solvent. Why is this happening?

Solubility issues with PDC are a common challenge and are directly related to its chemical properties and the choice of solvent. PDC is a salt, and its solubility is highly dependent on the polarity of the solvent.^[6] It is readily soluble in polar aprotic solvents like DMF and DMSO but has limited solubility in less polar solvents such as dichloromethane (CH₂Cl₂) and acetone, where it often forms a suspension.^{[1][7]}

Troubleshooting Guide: Solubility Issues

If you are encountering problems with dissolving the **Cornforth reagent**, please follow the troubleshooting workflow below.





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